

Technical Guide: Physicochemical Properties of (3-Methoxypropyl)(methyl)amine

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This technical guide provides an in-depth overview of the key physicochemical properties of **(3-Methoxypropyl)(methyl)amine**, a versatile chemical intermediate. The document details its boiling point and density, outlines the experimental protocols for their determination, and presents a potential synthetic pathway.

Core Physicochemical Data

The boiling point and density of **(3-Methoxypropyl)(methyl)amine** are critical parameters for its application in chemical synthesis and formulation development. A summary of these properties is presented in the table below.

Property	Value	Conditions
Boiling Point	126.058 °C	At 760 mmHg[1][2]
126.1 ± 23.0 °C	Predicted[3]	
Density	0.817 g/cm ³	Standard conditions[1][2]
0.817 ± 0.06 g/cm ³	Predicted[3]	

Experimental Protocols

Accurate determination of boiling point and density is fundamental for the characterization of chemical compounds. Standard methodologies for these measurements are detailed below.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Several methods can be employed for its determination, including distillation and micro-boiling point techniques.

1. Simple Distillation Method:

This method is suitable when a sufficient quantity of the substance is available (typically > 5 mL).

- Apparatus: A distillation flask, condenser, thermometer, heating mantle, and receiving flask.
- Procedure:
 - Place a measured volume of **(3-Methoxypropyl)(methyl)amine** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - Begin heating the flask gently.
 - Record the temperature at which the liquid begins to boil and a steady condensation is observed in the condenser. This stable temperature is the boiling point of the liquid.[\[2\]](#)[\[4\]](#)

2. Micro-Boiling Point Determination (Capillary Method):

This method is ideal for small sample volumes.

- Apparatus: A capillary tube sealed at one end, a small test tube, a thermometer, a heating bath (e.g., paraffin oil), and a hot plate or Bunsen burner.
- Procedure:

- Attach the test tube containing a small amount of **(3-Methoxypropyl)(methyl)amine** to the thermometer.
- Place a capillary tube, with its open end downwards, into the test tube.
- Immerse the assembly into the heating bath.
- Heat the bath gradually while stirring to ensure uniform temperature distribution.
- Observe a steady stream of bubbles emerging from the open end of the capillary tube as the liquid is heated.
- Turn off the heat and allow the bath to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^[5]

Determination of Density

Density is the mass per unit volume of a substance. It is a fundamental physical property that can be used to identify a substance and assess its purity.

1. Using a Graduated Cylinder and Balance:

This is a straightforward method for determining density.

- Apparatus: A digital balance and a graduated cylinder.
- Procedure:
 - Weigh an empty, dry graduated cylinder and record its mass.
 - Pour a known volume of **(3-Methoxypropyl)(methyl)amine** into the graduated cylinder. Record the volume accurately, reading from the bottom of the meniscus.
 - Weigh the graduated cylinder containing the liquid and record the total mass.
 - Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder.

- The density is calculated using the formula: Density = Mass / Volume.[1][3]

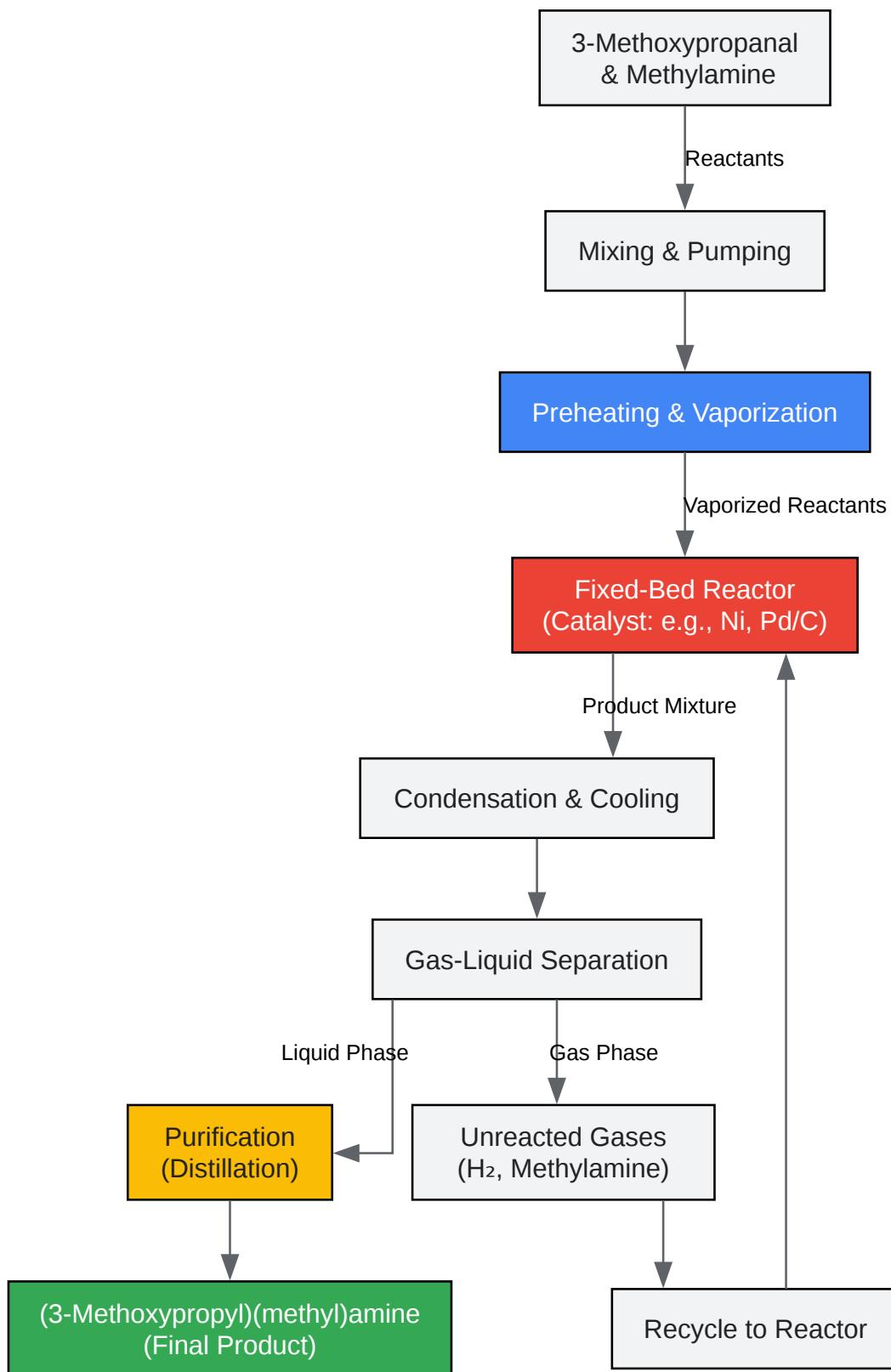
2. Using a Pycnometer (Density Bottle):

This method offers higher precision for density measurements.

- Apparatus: A pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube) and a digital balance.
- Procedure:
 - Weigh the clean, dry pycnometer with its stopper.
 - Fill the pycnometer with **(3-Methoxypropyl)(methyl)amine**, ensuring the liquid fills the capillary tube of the stopper.
 - Carefully wipe any excess liquid from the outside of the pycnometer.
 - Weigh the filled pycnometer.
 - To determine the exact volume of the pycnometer, repeat the procedure with a reference liquid of known density, such as deionized water.
 - Calculate the density of **(3-Methoxypropyl)(methyl)amine**.

Proposed Synthetic Workflow

(3-Methoxypropyl)(methyl)amine can be synthesized through various chemical routes. A plausible and industrially relevant approach is the reductive amination of 3-methoxypropanal with methylamine. This process can be visualized as a continuous flow synthesis.

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Caption: Proposed continuous flow synthesis of **(3-Methoxypropyl)(methyl)amine**.

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